

Spectroscopic Analysis of 4-Butoxybenzyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 4-Butoxybenzyl alcohol

CAS No.: 6214-45-5

Cat. No.: B044583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **4-Butoxybenzyl alcohol**, a key intermediate in the synthesis of various organic molecules. Due to the limited availability of published spectral data for **4-Butoxybenzyl alcohol**, this document will primarily feature an in-depth analysis of the closely related and well-documented compound, 4-Methoxybenzyl alcohol, as an illustrative example. The principles and expected spectral characteristics for **4-Butoxybenzyl alcohol** will be extrapolated from this data. This guide covers the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in the structural elucidation and characterization of this compound.

Introduction to Spectroscopic Techniques in Organic Analysis

Spectroscopic techniques are indispensable tools in modern organic chemistry, providing detailed information about molecular structure.^[1]

- Nuclear Magnetic Resonance (NMR) Spectroscopy provides insight into the chemical environment of individual nuclei (specifically ^1H and ^{13}C), revealing the connectivity of atoms within a molecule.^[1]
- Infrared (IR) Spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^[2]
- Mass Spectrometry (MS) determines the molecular weight and elemental composition of a compound by measuring the mass-to-charge ratio of its ions.

Together, these techniques offer a powerful and complementary approach to unambiguously determine the structure of an organic compound like **4-Butoxybenzyl alcohol**.

Predicted Spectroscopic Data for 4-Butoxybenzyl Alcohol

The following tables summarize the predicted and literature-based spectroscopic data for **4-Butoxybenzyl alcohol** and the illustrative example, 4-Methoxybenzyl alcohol.

^1H NMR Data (400 MHz, CDCl_3)

Assignment	4-Methoxybenzyl alcohol	4-Butoxybenzyl alcohol (Predicted)
Chemical Shift (δ , ppm)	Multiplicity	Integration
Ar-H	7.23	d
Ar-H	6.85	d
CH ₂ OH	4.52	s
OH	Variable	s
OCH ₃	3.76	s
OCH ₂ CH ₂ CH ₂ CH ₃	-	-
OCH ₂ CH ₂ CH ₂ CH ₃	-	-
OCH ₂ CH ₂ CH ₂ CH ₃	-	-
OCH ₂ CH ₂ CH ₂ CH ₃	-	-

Data for 4-Methoxybenzyl alcohol sourced from literature.

¹³C NMR Data (101 MHz, CDCl₃)

Assignment	4-Methoxybenzyl alcohol	4-Butoxybenzyl alcohol (Predicted)
Chemical Shift (δ , ppm)	Chemical Shift (δ , ppm)	
C-OH	132.98	~133.5
C-O	158.70	~158.9
Ar-CH	128.63	~128.8
Ar-CH	114.52	~114.7
CH ₂ OH	64.85	~65.0
OCH ₃	55.3	-
OCH ₂ CH ₂ CH ₂ CH ₃	-	~67.9
OCH ₂ CH ₂ CH ₂ CH ₃	-	~31.4
OCH ₂ CH ₂ CH ₂ CH ₃	-	~19.3
OCH ₂ CH ₂ CH ₂ CH ₃	-	~13.9

Data for 4-Methoxybenzyl alcohol sourced from literature.

IR Spectroscopy Data

Assignment	Vibrational Frequency (cm ⁻¹)
O-H Stretch (Alcohol)	3400-3200 (broad)
C-H Stretch (Aromatic)	3100-3000
C-H Stretch (Aliphatic)	3000-2850
C=C Stretch (Aromatic)	1610, 1510
C-O Stretch (Alcohol)	~1245
C-O Stretch (Ether)	~1030

Mass Spectrometry Data

Assignment	m/z Ratio
Molecular Ion [M] ⁺	180.11
[M-H ₂ O] ⁺	162.10
[M-C ₄ H ₉ O] ⁺	107.05
[C ₄ H ₉] ⁺	57.07

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of 5-10 mg of **4-Butoxybenzyl alcohol** is dissolved in approximately 0.7 mL of deuterated chloroform (CDCl₃). A small amount of tetramethylsilane (TMS) is added as an internal standard. The solution is then transferred to an NMR tube for analysis. ¹H and ¹³C NMR spectra are acquired on a 400 MHz spectrometer.

Infrared (IR) Spectroscopy

A thin film of liquid **4-Butoxybenzyl alcohol** is prepared between two sodium chloride (NaCl) plates. The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-600 cm⁻¹.

Mass Spectrometry (MS)

Mass spectra are obtained using an electron ionization (EI) mass spectrometer. The sample is introduced into the ion source, where it is bombarded with high-energy electrons to generate charged fragments. The fragments are then separated based on their mass-to-charge ratio.

Spectroscopic Data Interpretation

The following sections detail the interpretation of the spectroscopic data to confirm the structure of **4-Butoxybenzyl alcohol**.

¹H NMR Spectrum Analysis

The ¹H NMR spectrum of **4-Butoxybenzyl alcohol** is expected to show distinct signals corresponding to the aromatic, benzylic, and butoxy protons. The two doublets in the aromatic

region (around δ 7.25 and 6.87 ppm) are characteristic of a 1,4-disubstituted benzene ring. The singlet at approximately δ 4.55 ppm is assigned to the benzylic protons of the CH_2OH group. The signals for the butoxy group are expected to appear as a triplet around δ 3.95 ppm for the OCH_2 protons, two multiplets for the central CH_2 groups, and a triplet around δ 0.98 ppm for the terminal methyl group.

^{13}C NMR Spectrum Analysis

The ^{13}C NMR spectrum will show signals for all the unique carbon atoms in the molecule. The aromatic carbons will appear in the δ 110-160 ppm region. The benzylic carbon (CH_2OH) is expected around δ 65.0 ppm. The four distinct signals for the butoxy group will be present in the upfield region, with the carbon attached to the oxygen (OCH_2) appearing around δ 67.9 ppm.

IR Spectrum Analysis

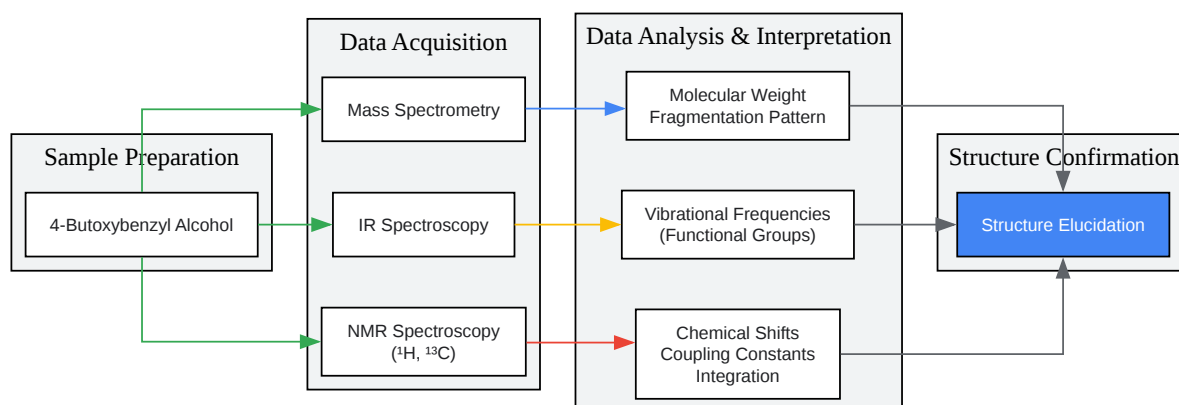
The IR spectrum provides key information about the functional groups present. A broad absorption band in the $3400\text{-}3200\text{ cm}^{-1}$ region is indicative of the O-H stretch of the alcohol group. The peaks between $3000\text{-}2850\text{ cm}^{-1}$ correspond to the C-H stretching of the aliphatic butoxy group. Aromatic C=C stretching vibrations are observed around 1610 and 1510 cm^{-1} . The strong absorptions around 1245 cm^{-1} and 1030 cm^{-1} are characteristic of the C-O stretching of the aryl ether and the primary alcohol, respectively.

Mass Spectrum Analysis

The mass spectrum will show the molecular ion peak at an m/z of 180, corresponding to the molecular weight of **4-Butoxybenzyl alcohol**. Common fragmentation patterns would include the loss of a water molecule (m/z 162), loss of the butoxy group (m/z 107), and the formation of a butyl cation (m/z 57).

Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis of an organic compound like **4-Butoxybenzyl alcohol**.



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Workflow for Spectroscopic Data Analysis.

Conclusion

The combined application of NMR, IR, and MS provides a robust framework for the comprehensive structural analysis of **4-Butoxybenzyl alcohol**. By systematically acquiring and interpreting the data from each technique, researchers can confidently confirm the molecular structure, identify functional groups, and determine the molecular weight and formula. This guide serves as a foundational resource for scientists and professionals engaged in the synthesis and characterization of this and related compounds.

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References

- 1. 4-Methoxybenzyl alcohol(105-13-5) ¹H NMR spectrum [chemicalbook.com]
- 2. rsc.org [rsc.org]

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